

Phenyl Isonicotinate: A Technical Material Safety Data Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Phenyl isonicotinate*

CAS No.: 94-00-8

Cat. No.: B1268362

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **Phenyl isonicotinate**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on detailed experimental protocols and clear data presentation.

Chemical and Physical Properties

This section summarizes the key chemical and physical properties of **Phenyl isonicotinate**. The data is compiled from various chemical databases and supplier safety data sheets.

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ NO ₂	PubChem[1]
Molecular Weight	199.21 g/mol	TCI Chemicals
IUPAC Name	phenyl pyridine-4-carboxylate	PubChem[1]
CAS Number	94-00-8	PubChem[1]
Appearance	White to Light yellow to Light orange powder to crystal	TCI Chemicals
Melting Point	70.0 to 73.0 °C (Specification) 72 °C (Reference)	TCI Chemicals, LookChem[2]
Boiling Point (Predicted)	338.9 ± 15.0 °C	LookChem[2]
Density (Predicted)	1.199 ± 0.06 g/cm ³	LookChem[2]
pKa (Predicted)	2.96 ± 0.26	LookChem[2]

Hazard Identification and Classification

Phenyl isonicotinate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin and eye contact.

Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram
Skin Irritation	Category 2	H315: Causes skin irritation	Danger	
Serious Eye Damage	Category 1	H318: Causes serious eye damage	Danger	

Source: PubChem[1], TCI Chemicals[3]

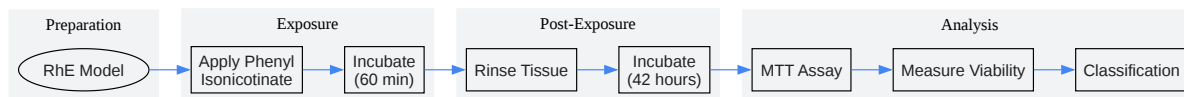
Experimental Protocols for Hazard Determination

The following sections detail the standardized experimental methodologies used to determine the hazard classifications of chemical substances like **Phenyl isonicotinate**.

Skin Irritation Testing

The "Skin Irritation: Category 2" classification is typically determined using the OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method. This in vitro method is preferred for animal welfare reasons.

- Test System: A reconstructed human epidermis model, which is a three-dimensional tissue construct that mimics the upper layers of human skin.
- Procedure:
 - A small amount of the test substance (**Phenyl isonicotinate**) is applied topically to the surface of the RhE tissue.
 - The substance is left in contact with the tissue for a specified period (e.g., 60 minutes).
 - After the exposure period, the tissue is thoroughly rinsed to remove the test substance.
 - The tissue is then incubated for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Endpoint Measurement: Cell viability is assessed by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product. The amount of colored product is measured spectrophotometrically and is proportional to the number of viable cells.
- Classification Criteria:
 - Irritant (Category 2): If the mean tissue viability is reduced to $\leq 50\%$ of the negative control.
 - Non-Irritant: If the mean tissue viability is $> 50\%$ of the negative control.



[Click to download full resolution via product page](#)

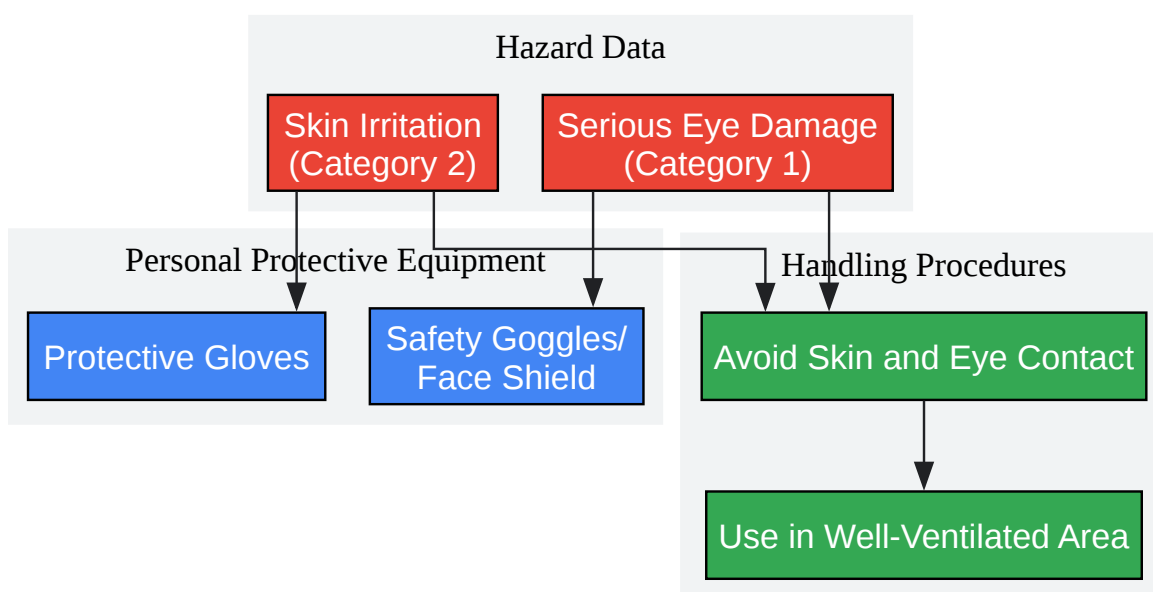
Workflow for In Vitro Skin Irritation Testing (OECD 439).

Serious Eye Damage Testing

The "Serious Eye Damage: Category 1" classification is determined based on the potential for a substance to cause irreversible eye damage. The standard method is the OECD Test Guideline 405: Acute Eye Irritation/Corrosion, which is an in vivo test.

- Test Animals: Healthy, young adult albino rabbits are typically used.
- Procedure:
 - A single dose of the test substance (e.g., 0.1 mL of a solution or 100 mg of a solid) is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
 - The eyelids are held together for about one second to prevent loss of the substance.
 - The eyes are not washed out after instillation.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The severity of ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) is graded according to a numerical scoring system (Draize scale).
- Classification Criteria:
 - Serious Eye Damage (Category 1): If the substance produces:
 - Effects on the cornea, iris, or conjunctiva that are not fully reversible within 21 days.

- In at least 2 of 3 tested animals, a positive response of corneal opacity ≥ 3 and/or iritis > 1.5 .



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phenyl Isonicotinate | C12H9NO2 | CID 571548 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ISONICOTINIC ACID PHENYL ESTER | [lookchem](http://lookchem.com) [lookchem.com]

- [3. tcichemicals.com \[tcichemicals.com\]](https://www.tcichemicals.com)
- To cite this document: BenchChem. [Phenyl Isonicotinate: A Technical Material Safety Data Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268362/docs#phenyl-isonicotinate-a-technical-material-safety-data-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)